

What is the CAS number for 4-Methyl-4-nonanol?

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Compound of Interest

Compound Name: 4-Methyl-4-nonanol

Cat. No.: B1265793

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An In-Depth Technical Guide to **4-Methyl-4-nonanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Methyl-4-nonanol**, its synthesis, and safety considerations. The information is tailored for researchers, scientists, and professionals in drug development. Notably, there is a significant lack of published data regarding the biological activity or potential therapeutic applications of this compound.

Chemical and Physical Properties

4-Methyl-4-nonanol is a tertiary alcohol. Its fundamental properties are summarized below.

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 23418-38-4 | [1] [2] [3] |
| Molecular Formula | C ₁₀ H ₂₂ O | [1] [2] [3] |
| Molecular Weight | 158.28 g/mol | [1] [3] |
| IUPAC Name | 4-methylnonan-4-ol | [1] |
| Synonyms | n-Pentyl methyl n-propyl carbinol | [3] |
| Appearance | Colorless to pale yellow clear liquid (estimated) | |
| Solubility | Soluble in alcohol; sparingly soluble in water. | |

Synthesis of 4-Methyl-4-nonanol

The most common and effective method for the synthesis of tertiary alcohols such as **4-Methyl-4-nonanol** is the Grignard reaction.[\[4\]](#)[\[5\]](#) This involves the reaction of a ketone with a Grignard reagent. For the synthesis of **4-Methyl-4-nonanol**, one viable pathway is the reaction of 2-nonanone with methylmagnesium bromide.

Representative Experimental Protocol: Grignard Synthesis

Disclaimer: This is a representative protocol based on established chemical principles for Grignard reactions and should be adapted and optimized as necessary. All procedures should be carried out by trained personnel in a suitable laboratory environment.

Materials:

- Magnesium turnings
- Iodine crystal (as initiator)
- Anhydrous diethyl ether

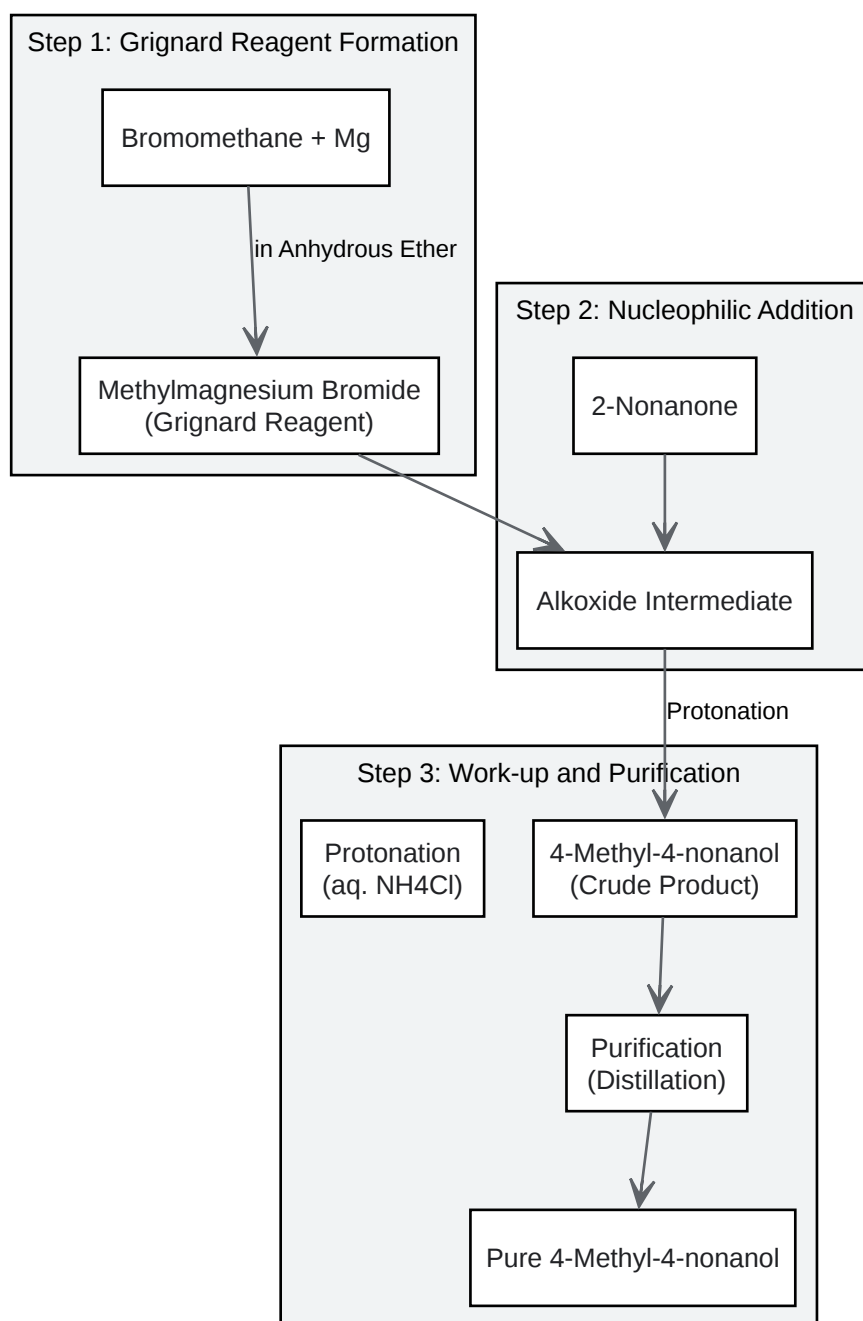
- Bromomethane (or a solution of methylmagnesium bromide in a suitable solvent)
- 2-Nonanone
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Preparation of the Grignard Reagent:
 - All glassware must be oven-dried to ensure anhydrous conditions.
 - In a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium surface.
 - Add a solution of bromomethane in anhydrous diethyl ether dropwise from the dropping funnel. The reaction is initiated when the color of the iodine disappears and bubbling is observed.
 - Once the reaction has started, add the remaining bromomethane solution at a rate that maintains a gentle reflux.
 - After the addition is complete, continue to stir the mixture for an additional 30-60 minutes to ensure the complete formation of the Grignard reagent (methylmagnesium bromide).
- Reaction with 2-Nonanone:
 - Dissolve 2-nonanone in anhydrous diethyl ether and add it to the dropping funnel.
 - Cool the flask containing the Grignard reagent in an ice bath.
 - Slowly add the 2-nonanone solution dropwise to the stirred Grignard reagent.

- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for at least one hour.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and carefully quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Transfer the mixture to a separatory funnel. Separate the organic layer.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic extracts and dry over anhydrous magnesium sulfate.
 - Filter to remove the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be purified by fractional distillation under reduced pressure.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **4-Methyl-4-nonanol** via a Grignard reaction.

Biological Activity and Relevance in Drug Development

A thorough review of scientific literature and chemical databases reveals a lack of information on the biological activity of **4-Methyl-4-nonanol**. There are no published studies that describe its interaction with biological systems, its mechanism of action, or any potential signaling pathways it might modulate. Consequently, its application in drug development is not documented. For professionals in this field, it is important to note that this compound is currently a chemical of interest for its physical and chemical properties rather than for any known pharmacological effects.

Safety and Handling

Based on aggregated GHS data, **4-Methyl-4-nonanol** is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H318: Causes serious eye damage.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Measures:

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Avoid contact with skin, eyes, and clothing.
- Store in a tightly closed container in a cool, dry place.

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